

An In-depth Technical Guide to Acryloxymethyltrimethylsilane: Properties, Structure, and Reactivity

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Compound of Interest

Compound Name: *Acryloxymethyltrimethylsilane*

CAS No.: *67186-35-0*

Cat. No.: *B1590964*

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Abstract

Acryloxymethyltrimethylsilane is a bifunctional organosilicon monomer possessing both a reactive acrylate group and a stable trimethylsilyl moiety. This unique combination of functionalities makes it a valuable building block in polymer chemistry for the synthesis of advanced materials with tailored properties. This technical guide provides a comprehensive overview of the chemical and physical properties, molecular structure, synthesis, and reactivity of **Acryloxymethyltrimethylsilane**. It is intended for researchers, scientists, and drug development professionals who are interested in leveraging the unique characteristics of silicon-containing polymers in their respective fields. This document delves into the spectroscopic characterization of the molecule, outlines a detailed synthetic protocol, and explores its polymerization behavior, offering field-proven insights into its potential applications.

Introduction: The Strategic Integration of Silicon in Polymer Chemistry

The incorporation of silicon into organic polymers has led to a new class of materials with enhanced thermal stability, chemical resistance, and unique surface properties.

Acryloxymethyltrimethylsilane, with the CAS number 67186-35-0, is a key monomer in this domain.^{[1][2][3]} Its structure features a polymerizable acrylate group, susceptible to free-radical polymerization, and a bulky, hydrophobic trimethylsilyl group. This architecture allows for the creation of polymers that combine the flexibility and processability of traditional acrylics with the desirable attributes of silicones. Understanding the fundamental chemical properties and reactivity of this monomer is crucial for designing and synthesizing novel polymers for a wide range of applications, from advanced coatings to biomedical devices.^{[4][5][6][7]}

Molecular Structure and Chemical Properties

The molecular structure of **Acryloxymethyltrimethylsilane** is fundamental to its chemical behavior. The molecule consists of a trimethylsilyl group linked to an acrylate moiety via a methylene bridge.

Caption: Chemical structure of **Acryloxymethyltrimethylsilane**.

The presence of the silicon atom and the ester linkage influences the molecule's polarity and intermolecular forces. The trimethylsilyl group is nonpolar and contributes to the compound's hydrophobicity, while the acrylate ester group introduces a degree of polarity.

Table 1: Physicochemical Properties of **Acryloxymethyltrimethylsilane**

Property	Value	Source
CAS Number	67186-35-0	^{[1][2][3]}
Molecular Formula	C ₇ H ₁₄ O ₂ Si	^{[1][2]}
Molecular Weight	158.27 g/mol	^[2]
Melting Point	< 0 °C	^[8]
Refractive Index (n _D ²⁰)	1.4248	^[8]

Spectroscopic Characterization: Elucidating the Molecular Fingerprint

Spectroscopic techniques are essential for confirming the structure and purity of **Acryloxymethyltrimethylsilane**. Below is a summary of the expected spectroscopic data based on its chemical structure and analysis of similar compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of the hydrogen and carbon atoms within the molecule.

¹H NMR Spectroscopy (Predicted):

- ~0.1 ppm (s, 9H): The nine equivalent protons of the trimethylsilyl (-Si(CH₃)₃) group are expected to appear as a sharp singlet in the upfield region due to the electropositive nature of silicon.
- ~3.7 ppm (s, 2H): The two protons of the methylene bridge (-O-CH₂-Si-) would likely appear as a singlet.
- ~5.8-6.4 ppm (m, 3H): The three protons of the vinyl group (-CH=CH₂) will show complex splitting patterns (multiplets) in the downfield region characteristic of acrylate moieties.

¹³C NMR Spectroscopy (Predicted):

- ~-2.0 ppm: The carbon atoms of the trimethylsilyl groups.
- ~60 ppm: The methylene bridge carbon.
- ~128 ppm and ~130 ppm: The two sp² hybridized carbons of the vinyl group.
- ~166 ppm: The carbonyl carbon of the ester group.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.

Table 2: Predicted Major IR Absorption Bands for **Acryloxymethyltrimethylsilane**

Wavenumber (cm ⁻¹)	Bond Vibration	Functional Group
~2960-2850	C-H stretch	Trimethylsilyl and Methylene
~1725	C=O stretch	Acrylate Ester
~1635	C=C stretch	Vinyl Group
~1250	Si-C stretch	Trimethylsilyl
~1180	C-O stretch	Ester
~840	Si-C bend	Trimethylsilyl

Mass Spectrometry (MS)

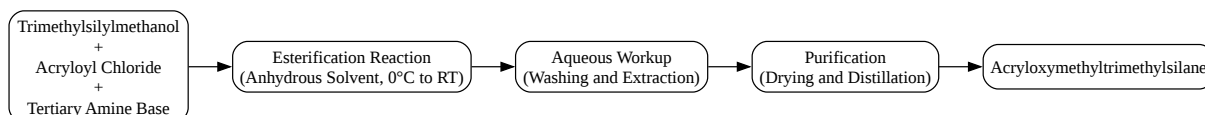
Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

Expected Fragmentation Pattern:

- **Molecular Ion (M⁺):** A peak corresponding to the molecular weight (158.27 m/z) may be observed.
- **Major Fragments:** Common fragmentation pathways would involve the loss of a methyl group from the trimethylsilyl moiety (M-15), and cleavage at the ester group, leading to characteristic fragments.

Synthesis of Acryloxymethyltrimethylsilane: A Step-by-Step Protocol

The synthesis of **Acryloxymethyltrimethylsilane** can be achieved through the esterification of trimethylsilylmethanol with acryloyl chloride. This method is efficient and allows for good control over the reaction conditions.



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Caption: General workflow for the synthesis of **Acryloxymethyltrimethylsilane**.

Detailed Experimental Protocol

Materials:

- Trimethylsilylmethanol
- Acryloyl chloride[9][10][11][12]
- Triethylamine (or other non-nucleophilic base)
- Anhydrous diethyl ether (or other suitable aprotic solvent)
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Polymerization inhibitor (e.g., hydroquinone)

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with trimethylsilylmethanol (1.0 eq), triethylamine (1.1 eq), a small amount of a polymerization inhibitor, and anhydrous diethyl ether.

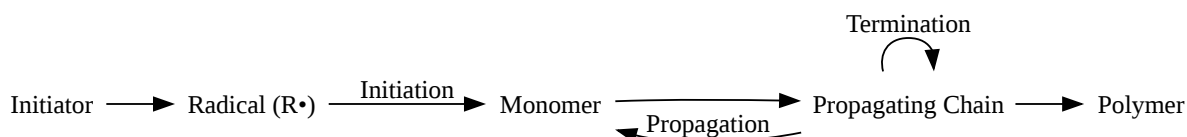
- **Acylation:** The reaction mixture is cooled to 0 °C in an ice bath. Acryloyl chloride (1.05 eq) dissolved in anhydrous diethyl ether is added dropwise from the dropping funnel over a period of 30-60 minutes, ensuring the temperature remains below 5 °C.
- **Reaction Progression:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** The reaction is quenched by the slow addition of water. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed successively with saturated aqueous sodium bicarbonate solution, water, and brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **Acryloxymethyltrimethylsilane**.

Reactivity and Polymerization

The reactivity of **Acryloxymethyltrimethylsilane** is dominated by the acrylate functionality, which readily undergoes free-radical polymerization. The presence of the trimethylsilyl group can influence the polymerization kinetics and the properties of the resulting polymer.

Free-Radical Polymerization

Acryloxymethyltrimethylsilane can be polymerized using standard free-radical initiators, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide (BPO), in bulk or in solution.^{[13][14][15][16][17]} The polymerization proceeds via a chain-growth mechanism involving initiation, propagation, and termination steps.



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Caption: General scheme of free-radical polymerization.

The resulting poly(**Acryloxymethyltrimethylsilane**) is a silicon-containing polymer with a polymethacrylate backbone and pendant trimethylsilylmethyl groups. These pendant groups impart unique properties to the polymer, such as increased hydrophobicity, lower surface energy, and enhanced thermal stability compared to conventional polyacrylates.

Potential Applications

The unique properties of poly(**Acryloxymethyltrimethylsilane**) make it a candidate for a variety of applications:

- **Hydrophobic Coatings:** The low surface energy imparted by the trimethylsilyl groups makes the polymer suitable for creating water-repellent and anti-fouling surfaces.^[4]
- **Biomedical Materials:** The biocompatibility of polysiloxanes suggests that polymers derived from **Acryloxymethyltrimethylsilane** could be used in medical devices, drug delivery systems, and as coatings for implants.^{[6][7]}
- **Adhesives and Sealants:** The combination of an acrylic backbone with silicone-like side chains can lead to adhesives and sealants with good thermal stability and flexibility.^{[5][6]}
- **Electronics:** The dielectric properties of silicon-containing polymers make them potentially useful as insulating materials in electronic components.

Safety and Handling

As with all chemicals, proper safety precautions should be taken when handling **Acryloxymethyltrimethylsilane** and its reagents. It is advisable to work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, consult the material safety data sheet (MSDS) from the supplier.

Conclusion

Acryloxymethyltrimethylsilane is a versatile monomer that serves as a valuable bridge between organic and silicone polymer chemistry. Its unique structure allows for the synthesis of

polymers with a desirable combination of properties, opening up new possibilities for the development of advanced materials. This guide has provided a comprehensive overview of its chemical properties, structure, synthesis, and reactivity, offering a solid foundation for researchers and scientists looking to explore the potential of this and related silicon-containing monomers.

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